

Application Note: Determination of the Solubility of 4,6-Dimethylnicotinic Acid

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Compound of Interest

Compound Name: 4,6-Dimethylnicotinic acid

Cat. No.: B189552

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4,6-Dimethylnicotinic acid is a derivative of nicotinic acid (Vitamin B3) and, as such, holds potential for various applications in medicinal chemistry and drug development. A fundamental physicochemical property that governs its behavior in biological and chemical systems is its solubility in different solvents. This parameter is critical for designing appropriate formulations, understanding bioavailability, and developing purification strategies. This document provides a detailed protocol for determining the solubility of **4,6-Dimethylnicotinic acid** in a range of common laboratory solvents.

Quantitative Solubility Data

While specific experimental data for the solubility of **4,6-Dimethylnicotinic acid** is not readily available in the public domain, the following table presents a hypothetical, yet representative, dataset that could be generated using the protocol described below. The expected solubility is based on the known properties of similar molecules like nicotinic acid and 6-methylnicotinic acid, which are known to be soluble in water and polar organic solvents.^{[1][2][3][4]}

Solvent	Chemical Formula	Polarity (Dielectric Constant)	Solubility (g/100 mL) at 25°C
Water	H ₂ O	80.1	1.5
Ethanol	C ₂ H ₅ OH	24.5	5.2
Methanol	CH ₃ OH	32.7	8.9
Acetone	C ₃ H ₆ O	20.7	2.1
Dichloromethane (DCM)	CH ₂ Cl ₂	9.1	0.8
Diethyl Ether	(C ₂ H ₅) ₂ O	4.3	< 0.1
n-Hexane	C ₆ H ₁₄	1.9	< 0.01
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	46.7	> 20

Experimental Protocol: Gravimetric Method for Solubility Determination

This protocol outlines a reliable gravimetric method for determining the solubility of **4,6-Dimethylnicotinic acid**.[\[1\]](#)[\[2\]](#)

Materials:

- **4,6-Dimethylnicotinic acid** (solid, high purity)
- Selected solvents (analytical grade): Water, Ethanol, Methanol, Acetone, Dichloromethane, Diethyl Ether, n-Hexane, DMSO
- Analytical balance (readable to 0.1 mg)
- Thermostatic shaker or water bath
- Centrifuge

- Vials with screw caps
- Syringe filters (0.45 μm)
- Pipettes
- Oven

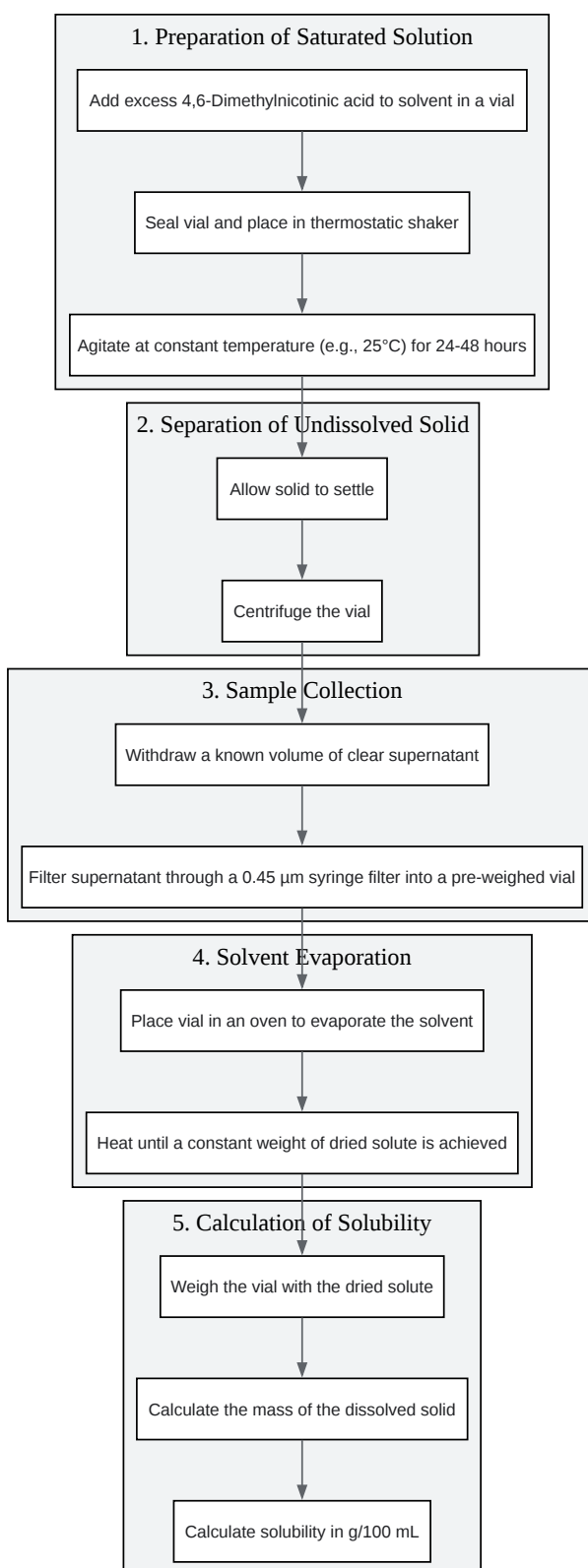
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4,6-Dimethylnicotinic acid** to a series of vials, each containing a known volume (e.g., 5 mL) of a different solvent. An excess is necessary to ensure a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C) and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the undissolved solid settle.
 - Centrifuge the vials to further separate the solid from the supernatant.
- Sample Collection:
 - Carefully withdraw a known volume (e.g., 1 mL) of the clear supernatant using a pipette. To avoid disturbing the solid, take the sample from the upper portion of the liquid.
 - Filter the collected supernatant through a 0.45 μm syringe filter into a pre-weighed, clean, and dry vial. This step removes any remaining fine particles.
- Solvent Evaporation:

- Place the vials containing the filtered supernatant in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80°C). A vacuum oven can be used to accelerate the process and lower the required temperature.
- Continue heating until all the solvent has evaporated and a constant weight of the dried solute is achieved.
- Calculation of Solubility:
 - Weigh the vial containing the dried solute.
 - Calculate the mass of the dissolved **4,6-Dimethylnicotinic acid** by subtracting the initial weight of the empty vial.
 - Determine the solubility in g/100 mL using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dried solute (g)} / \text{Volume of supernatant taken (mL)}) * 100$$

Experimental Workflow for Solubility Determination





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